

Methods for measuring crosslinking density in Benzenedimethanamine-diethylamine cured polymer networks

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Compound of Interest

Compound Name: *Benzenedimethanamine-diethylamine*

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A Comparative Guide to Measuring Crosslinking Density in Amine-Cured Polymer Networks

For researchers, scientists, and drug development professionals working with polymer networks, understanding the crosslinking density is paramount to controlling the material's mechanical properties, thermal stability, and solvent resistance. This guide provides a comparative overview of common methods for measuring the crosslinking density in polymer networks cured with benzenedimethanamine, an aromatic amine, and diethylamine, an aliphatic amine.

Benzenedimethanamine, with its rigid aromatic structure, and diethylamine, a flexible aliphatic molecule, impart distinct characteristics to the final polymer network. Aromatic amines like benzenedimethanamine generally yield materials with higher thermal and chemical resistance. [1] In contrast, aliphatic amines such as diethylamine offer faster curing at lower temperatures. [2][3] The choice of curing agent significantly influences the crosslinking density and, consequently, the end-use performance of the material.

This guide details three primary experimental techniques for quantifying crosslinking density: Swelling Tests, Dynamic Mechanical Analysis (DMA), and Fourier Transform Infrared (FTIR) Spectroscopy. Each method is presented with its underlying principles, experimental protocols,

and comparative data to aid in selecting the most appropriate technique for your research needs.

Comparative Analysis of Crosslinking Density Measurement Methods

The following tables summarize quantitative data obtained from various experimental techniques for polymer networks cured with representative aromatic and aliphatic amines. While direct comparative data for benzenedimethanamine and diethylamine under identical conditions is limited in published literature, the data for m-xylylenediamine (benzenedimethanamine) and other aliphatic amines serve as a strong proxy for comparison.

Table 1: Crosslinking Density Data from Swelling Tests

Curing Agent Type	Example Curing Agent	Polymer System	Solvent	Crosslinking Density (mol/cm ³)	Molecular Weight between Crosslinks, Mc (g/mol)	Reference
Aromatic Amine	m-Xylylenediamine (MXDA)	Tung Oil-Based Epoxy	Toluene	1.36×10^{-3}	735	[4]
Aliphatic Amine	Triethylene tetramine (TETA)	Diglycidyl ether of bisphenol A (DGEBA)	Toluene	-	-	[1]

Table 2: Crosslinking Density Data from Dynamic Mechanical Analysis (DMA)

Curing Agent Type	Example Curing Agent	Polymer System	Storage Modulus in Rubbery Plateau, E' (MPa)	Glass Transition Temperature, Tg (°C)	Crosslinking Density, ve (mol/m ³)	Reference
Aromatic Amine	m-Xylylenediamine (MXDA)	Tung Oil-Based Epoxy	-	52.0	1360	[4]
Aliphatic Amine	Triethylene tetramine (TETA)	Diglycidyl ether of bisphenol A (DGEBA)	-	-	-	[1]

Experimental Protocols

Detailed methodologies for the key experimental techniques are provided below.

Swelling Test Protocol

The swelling test is a widely used and relatively simple method to estimate crosslinking density based on the principle that a crosslinked polymer will swell rather than dissolve in a compatible solvent. The extent of swelling is inversely related to the crosslinking density.[\[5\]](#)

Materials:

- Cured polymer sample of known initial mass (m_{dry})
- Appropriate solvent (e.g., toluene for epoxy-amine systems)
- Vial or sealed container
- Analytical balance
- Oven

Procedure:

- A small piece of the cured polymer is accurately weighed to obtain its initial dry mass (m_{dry}).
- The sample is immersed in a suitable solvent in a sealed container to prevent solvent evaporation.
- The sample is allowed to swell for a period sufficient to reach equilibrium, typically 24-72 hours at a constant temperature.[\[6\]](#)
- After equilibrium is reached, the swollen sample is removed from the solvent, the excess solvent on the surface is quickly blotted off, and the sample is weighed to get the swollen mass (m_{swollen}).
- The solvent is removed from the swollen sample by drying in an oven until a constant weight is achieved, which gives the final dry mass ($m_{\text{final_dry}}$).

Data Analysis: The volume fraction of the polymer in the swollen gel (V_r) and the crosslinking density (ν) can be calculated using the Flory-Rehner equation.[\[7\]](#)

Dynamic Mechanical Analysis (DMA) Protocol

DMA is a powerful technique to determine the viscoelastic properties of polymers, from which the crosslinking density can be calculated. The storage modulus (E') in the rubbery plateau region, above the glass transition temperature (T_g), is directly proportional to the crosslinking density.[\[8\]](#)

Instrument:

- Dynamic Mechanical Analyzer (DMA) with a suitable clamping system (e.g., tensile, three-point bending)

Procedure:

- A rectangular or cylindrical specimen of the cured polymer with precise dimensions is prepared.

- The sample is mounted in the DMA instrument.
- A temperature sweep is performed at a constant frequency (e.g., 1 Hz) and a controlled heating rate (e.g., 3-5 °C/min). The temperature range should cover the glassy and rubbery plateaus of the material.[\[9\]](#)
- The storage modulus (E'), loss modulus (E''), and tan delta are recorded as a function of temperature.

Data Analysis: The crosslinking density (ν_e) can be calculated from the storage modulus (E') in the rubbery plateau region using the theory of rubber elasticity.[\[10\]](#)

Fourier Transform Infrared (FTIR) Spectroscopy Protocol for Curing Kinetics

FTIR spectroscopy is an effective method for monitoring the curing reaction by tracking the disappearance of reactive functional groups, such as the epoxy group, over time. This provides information on the rate and extent of the crosslinking reaction.[\[11\]](#)

Instrument:

- Fourier Transform Infrared (FTIR) Spectrometer, preferably with an Attenuated Total Reflectance (ATR) accessory.

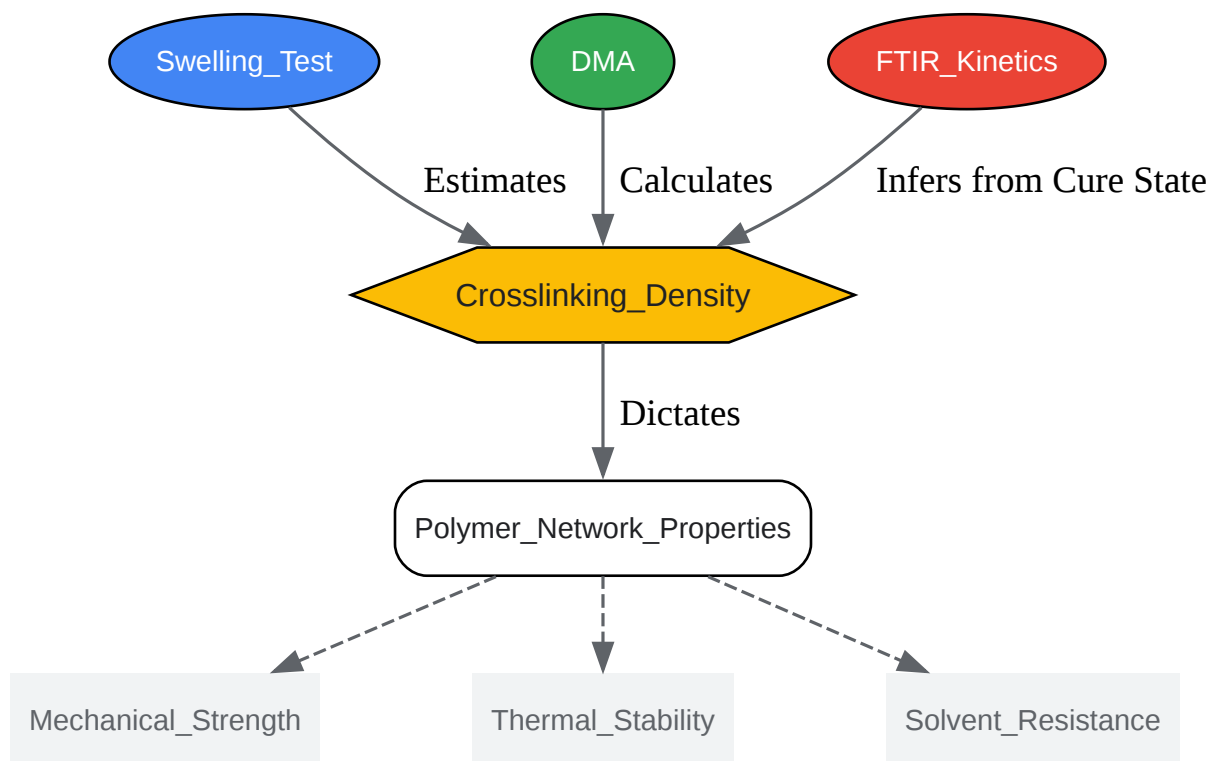
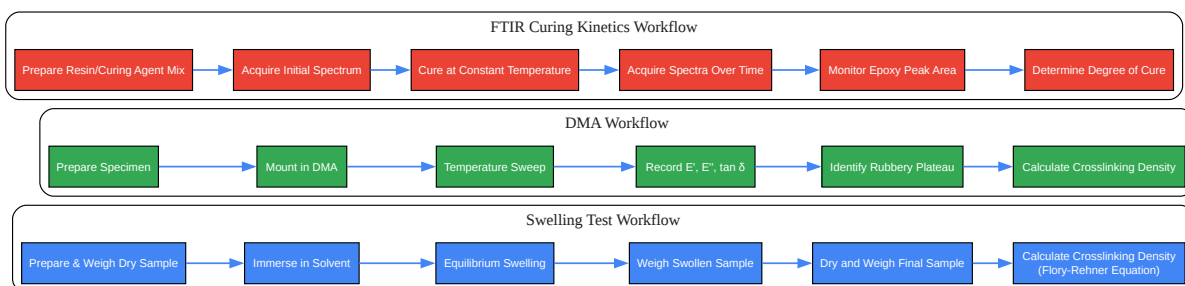
Procedure:

- A small amount of the uncured resin and curing agent mixture is placed on the ATR crystal or prepared as a thin film on a salt plate (e.g., KBr).
- The FTIR spectrum of the initial mixture is recorded.
- The sample is then cured at a specific temperature, and FTIR spectra are recorded at regular intervals.
- The disappearance of the epoxy peak (around 915 cm^{-1}) and the changes in the amine group peaks are monitored.[\[12\]](#)

Data Analysis: The degree of cure (α) can be calculated by monitoring the change in the area of the epoxy peak relative to an internal standard peak that does not change during the reaction.^[7]

Visualizing Experimental Workflows and Relationships

The following diagrams, generated using Graphviz, illustrate the workflows of the described experimental methods and the logical relationships between them.



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References

- 1. ijert.org [ijert.org]
- 2. researchgate.net [researchgate.net]
- 3. appliedpoleramic.com [appliedpoleramic.com]
- 4. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 5. Thermal expansion and swelling of cured epoxy resin used in graphite/epoxy composite materials (1980) | Michael J. Adamson | 387 Citations [scispace.com]
- 6. Synthesis and Swelling Behavior of Highly Porous Epoxy Polymers - PMC [pmc.ncbi.nlm.nih.gov]
- 7. The curing kinetic analysis of epoxy base on FT-IR | Atlantis Press [atlantis-press.com]
- 8. researchgate.net [researchgate.net]
- 9. Dynamic Mechanical and Chemorheology Analysis for the Blended Epoxy System with Polyurethane Modified Resin [techscience.com]
- 10. researchgate.net [researchgate.net]
- 11. atlantis-press.com [atlantis-press.com]
- 12. files.core.ac.uk [files.core.ac.uk]
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